

Technical Support Center: Almecillin

Formulation Stability and Storage

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Compound of Interest

Compound Name: Almecillin

Cat. No.: B1209171

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Disclaimer: Information regarding "**Almecillin**" is not readily available in the public domain. The following technical support guide has been developed using data for Amoxicillin, a structurally similar and well-documented β -lactam antibiotic from the penicillin family. The principles of stability, storage, and degradation discussed herein are generally applicable to many penicillin derivatives and can serve as a valuable resource for researchers working with similar compounds.

This guide provides researchers, scientists, and drug development professionals with essential information on the formulation stability and storage of penicillin-type antibiotics, with a focus on Amoxicillin as a representative compound.

Frequently Asked Questions (FAQs)

Q1: What are the primary factors that affect the stability of Amoxicillin in solution? A: The main factors influencing Amoxicillin stability are pH, temperature, and the presence of moisture.^{[1][2]} Hydrolysis of the β -lactam ring is the principal degradation pathway, which is accelerated under acidic and alkaline conditions, as well as at elevated temperatures.^{[3][4]}

Q2: What is the optimal pH for maintaining Amoxicillin stability in aqueous solutions? A: Amoxicillin solutions are most stable in the pH range of 5 to 8.^[5] Degradation increases significantly in more acidic or alkaline environments.^[3]

Q3: What are the recommended storage conditions for Amoxicillin formulations? A:

- Solid Forms (Capsules, Tablets): Should be stored at room temperature (20°C to 25°C or 68°F to 77°F) in a dry place, protected from moisture and light.[\[2\]](#)[\[6\]](#)
- Liquid Suspensions (Reconstituted): It is preferable to store reconstituted liquid suspensions in a refrigerator (2°C to 8°C or 36°F to 46°F).[\[1\]](#)[\[2\]](#)[\[7\]](#) They should not be frozen.[\[2\]](#)[\[7\]](#) Unused liquid medication should typically be discarded after 14 days.[\[7\]](#)

Q4: Can Amoxicillin solutions be frozen for long-term storage? A: While some penicillins can be frozen at -20°C for extended stability, freezing is generally not recommended for reconstituted Amoxicillin suspensions as it can affect the formulation's integrity.[\[2\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#) For research purposes, stock solutions may be aliquoted and stored at -70°C for up to 3 months.[\[9\]](#)

Q5: What are the common degradation products of Amoxicillin? A: The primary degradation product is Amoxicilloic acid, formed by the hydrolysis of the β -lactam ring.[\[4\]](#) Other identified degradation products include Amoxicillin penicilloic acid, Amoxicillin penilloic acid, and Amoxicillin 2',5'-diketopiperazine.[\[10\]](#)

Troubleshooting Guide

Problem	Possible Cause	Recommended Solution
Loss of antibacterial activity in an in-vitro experiment.	Degradation of Amoxicillin in the experimental medium due to improper pH or temperature.	Ensure the pH of the culture medium is within the optimal range for Amoxicillin stability (pH 5-8).[5] Prepare fresh solutions for each experiment and avoid prolonged storage at room temperature.
Precipitation observed in a refrigerated Amoxicillin solution.	The concentration of the solution may exceed its solubility at lower temperatures.	Prepare solutions at concentrations known to be soluble at the intended storage temperature. If precipitation occurs, gently warm the solution to room temperature and agitate to redissolve before use, provided it has not been stored for an extended period.
Inconsistent results in stability studies.	Repeated freeze-thaw cycles of stock solutions.	Aliquot stock solutions into single-use volumes to avoid the detrimental effects of repeated freezing and thawing. [9]
Discoloration or change in odor of the Amoxicillin formulation.	Significant chemical degradation has likely occurred.	Discard the formulation immediately. Do not use if there are any visual or olfactory signs of degradation. [2]

Data Presentation: Amoxicillin Stability

The following tables summarize quantitative data on the stability of Amoxicillin under various conditions.

Table 1: Stability of Amoxicillin in Solution at Different Temperatures

Temperature	Time to 10% Degradation (T ₉₀)	Reference
4°C (39°F)	80.3 hours	[11]
25°C (77°F)	24.8 hours	[11]
37°C (99°F)	9 hours	[11]

Table 2: Stability of Reconstituted Oral Penicillin Suspensions

Penicillin	Storage Temperature	Stability (≥90% of original activity)	Reference
Amoxicillin	-20°C (-4°F)	At least 60 days	[8]
Amoxicillin	-10°C (14°F)	Less than 60 days (88% at 60 days)	[8]
Amoxicillin	0°C (32°F)	Less than 60 days (87% at 60 days)	[8]
Ampicillin	-20°C (-4°F)	At least 60 days	[8]
Penicillin V Potassium	-20°C (-4°F)	At least 60 days	[8]

Experimental Protocols

Protocol: Stability-Indicating HPLC Method for Amoxicillin

This protocol outlines a general procedure for assessing the stability of Amoxicillin solutions using High-Performance Liquid Chromatography (HPLC), which is crucial for separating the intact drug from its degradation products.[\[4\]](#)

1. Materials and Reagents:

- Amoxicillin reference standard
- Acetonitrile (HPLC grade)

- Methanol (HPLC grade)
- Phosphate buffer (pH 5.0)
- Water (HPLC grade)
- 0.1 M Hydrochloric acid (for forced degradation)
- 0.1 M Sodium hydroxide (for forced degradation)
- 3% Hydrogen peroxide (for forced degradation)

2. Chromatographic Conditions (Example):

- Column: C18, 4.6 mm x 250 mm, 5 μ m
- Mobile Phase: A mixture of phosphate buffer and acetonitrile (e.g., 95:5 v/v)
- Flow Rate: 1.0 mL/min
- Detection: UV at 230 nm
- Injection Volume: 20 μ L
- Temperature: Ambient

3. Preparation of Solutions:

- Standard Solution: Accurately weigh and dissolve the Amoxicillin reference standard in the mobile phase to obtain a known concentration (e.g., 100 μ g/mL).
- Sample Solution: Prepare the Amoxicillin formulation in the desired buffer and at the intended concentration for the stability study.

4. Forced Degradation Study:

- To validate the stability-indicating nature of the method, expose the Amoxicillin solution to stress conditions:

- Acid Hydrolysis: Mix with 0.1 M HCl and heat.
- Base Hydrolysis: Mix with 0.1 M NaOH at room temperature.
- Oxidation: Mix with 3% H₂O₂ at room temperature.
- Thermal Degradation: Heat the solution.
- Photodegradation: Expose the solution to UV light.
- Analyze the stressed samples by HPLC to ensure the degradation product peaks are well-resolved from the parent Amoxicillin peak.

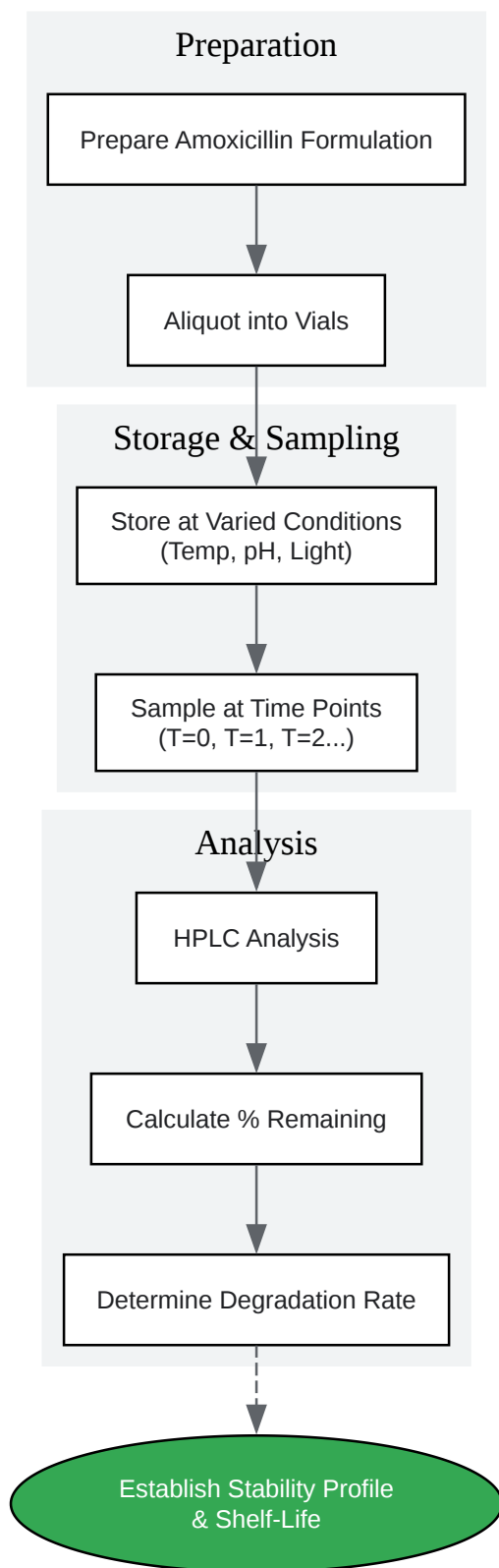
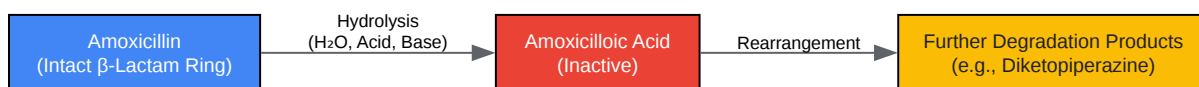
5. Stability Study Procedure:

- Prepare a fresh Amoxicillin solution.
- Divide the solution into aliquots and store them under the desired test conditions (e.g., different temperatures, pH values).
- At specified time points (e.g., 0, 2, 4, 8, 24, 48 hours), withdraw an aliquot from each condition.
- Inject the sample into the HPLC system and record the peak area for Amoxicillin.

6. Data Analysis:

- Calculate the percentage of Amoxicillin remaining at each time point relative to the initial concentration (time 0).
- Plot the percentage of remaining Amoxicillin against time for each storage condition to determine the degradation kinetics.

Visualizations



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